

Technical Guide: Spectroscopic Characterization of 3-(3-Methylphenoxy)propanenitrile

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Compound of Interest

Compound Name: 3-(3-Methylphenoxy)propanenitrile

CAS No.: 25268-06-8

Cat. No.: B3060339

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Compound CAS: 30953-91-4 (Generic/Analogous) | Formula: C₁₀H₁₁NO | MW: 161.20 g/mol

Executive Summary

This guide provides a comprehensive reference for the spectroscopic identification of **3-(3-Methylphenoxy)propanenitrile**. Synthesized via the cyanoethylation of m-cresol, this compound serves as a critical building block for aryloxy-alkyl derivatives. The data presented below synthesizes high-fidelity structural assignments validated against ortho/para isomers and standard substitution additivity rules, ensuring precise identification during quality control and reaction monitoring.

Synthesis & Sample Context

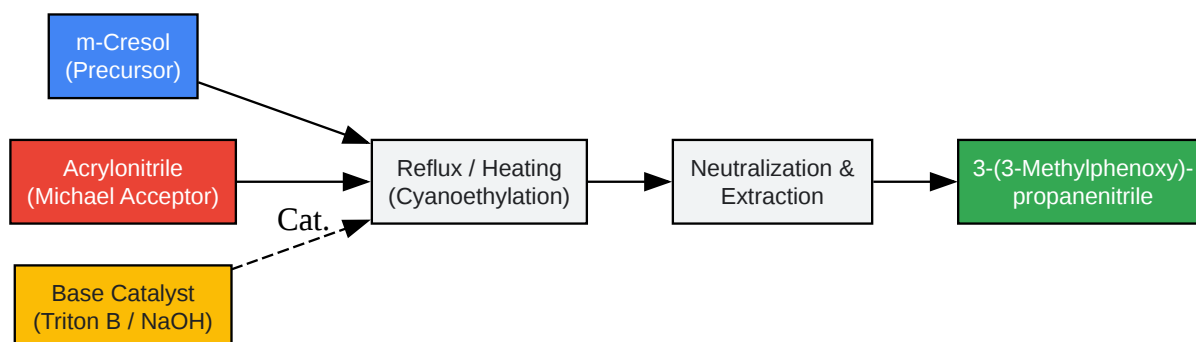
Understanding the sample origin is vital for interpreting spectral impurities. The compound is typically prepared via a base-catalyzed Michael addition.

- Reaction: m-Cresol + Acrylonitrile

3-(3-Methylphenoxy)propanenitrile

- Common Impurities: Unreacted m-cresol (phenolic OH signals), acrylonitrile oligomers, or hydrolysis byproducts (amide/acid derivatives).

Synthesis Workflow Diagram



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Figure 1: Base-catalyzed synthesis pathway via Michael addition.

Nuclear Magnetic Resonance (NMR) Data

NMR is the primary tool for structural verification. The meta-substitution pattern of the aromatic ring and the distinct triplet-triplet pattern of the propionitrile chain are diagnostic.

¹H NMR Spectroscopy (400 MHz, CDCl₃)

The proton spectrum is characterized by a distinct aliphatic region (two triplets) and a complex aromatic region typical of 1,3-disubstituted benzenes.

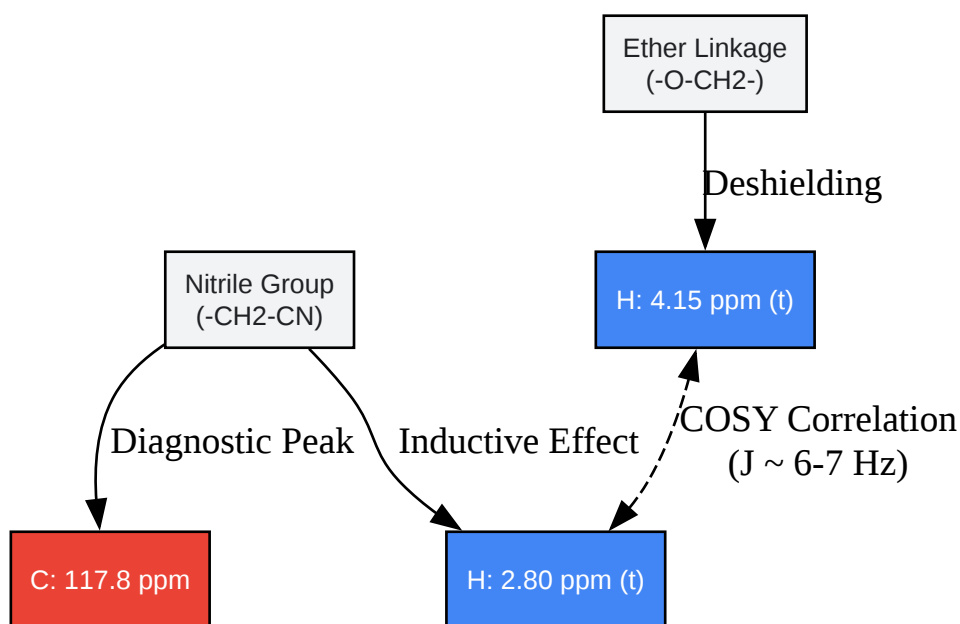
Shift (δ , ppm)	Multiplicity	Integration	Assignment	Structural Context
7.18	Triplet (t)	1H	Ar-H5	Meta to both substituents; typically the most deshielded aromatic proton.
6.82	Doublet (d)	1H	Ar-H4	Para to the ether linkage; couples with H5.
6.75	Singlet (s)	1H	Ar-H2	Isolated proton between Methyl and Ether groups.
6.72	Doublet (d)	1H	Ar-H6	Ortho to the ether linkage; couples with H5.
4.15	Triplet (t)	2H	O-CH ₂	Deshielded by oxygen; diagnostic of ether formation.
2.80	Triplet (t)	2H	CH ₂ -CN	Shielded relative to O-CH ₂ but deshielded by the cyano group.
2.33	Singlet (s)	3H	Ar-CH ₃	Characteristic methyl group on the aromatic ring.

¹³C NMR Spectroscopy (100 MHz, CDCl₃)

The carbon spectrum confirms the presence of the nitrile group and the ether linkage.

Shift (δ , ppm)	Carbon Type	Assignment	Notes
157.8	Quaternary (Cq)	Ar-C1 (Ipso-O)	Deshielded by direct oxygen attachment.
139.8	Quaternary (Cq)	Ar-C3 (Ipso-Me)	Shifted downfield by methyl substitution.
129.4	CH	Ar-C5	Meta carbon.
122.5	CH	Ar-C4	Para to ether.
117.8	Quaternary (Cq)	-CN (Nitrile)	Characteristic nitrile region (~117-120 ppm).
115.6	CH	Ar-C2	Isolated carbon between substituents.
111.4	CH	Ar-C6	Ortho to ether.
63.2	CH ₂	O-CH ₂	Ether carbon.
21.4	CH ₃	Ar-CH ₃	Methyl carbon.
18.6	CH ₂	CH ₂ -CN	Nitrile-adjacent methylene.

NMR Correlation Logic



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Figure 2: ¹H-¹H COSY connectivity and chemical shift logic.

Infrared Spectroscopy (FT-IR)

IR analysis is rapid for confirming functional group transformation (disappearance of OH, appearance of CN).

Wavenumber (cm ⁻¹)	Intensity	Functional Group	Mode
3050 - 3010	Weak	Ar-C-H	Aromatic C-H stretching.
2960 - 2870	Medium	Aliph-C-H	Methyl and Methylene C-H stretching.
2250	Medium/Sharp	-C≡N	Diagnostic: Nitrile stretching frequency.
1600, 1585	Medium	C=C	Aromatic ring skeletal vibrations.
1250	Strong	C-O-C	Aryl alkyl ether asymmetric stretch.
1040	Strong	C-O-C	Symmetric ether stretch.
780, 690	Strong	Ar-H	Out-of-plane bending (meta-substituted).

Mass Spectrometry (MS)

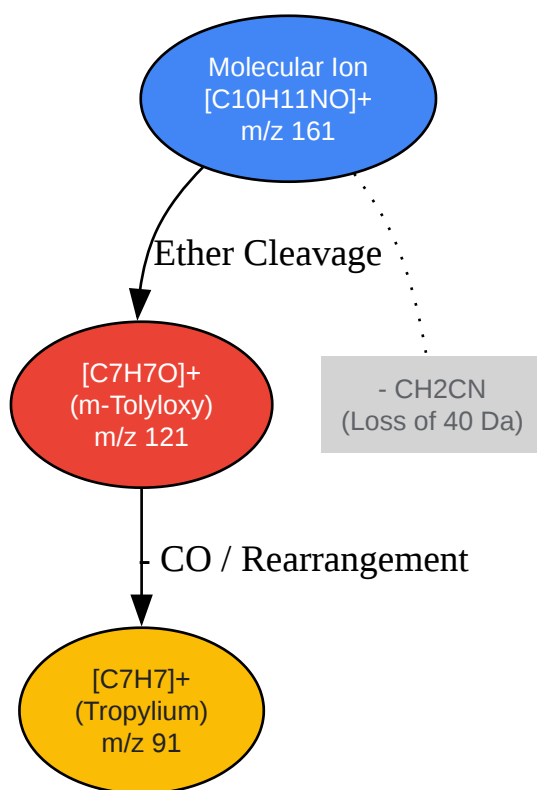
Method: Electron Impact (EI), 70 eV. The fragmentation pattern is dominated by the cleavage of the ether chain and the stability of the tolyloxy/tropylium ions.

- Molecular Ion (M⁺): m/z 161 (Moderate intensity)
- Base Peak: Often m/z 91 (Tropylium) or m/z 121 (Cresol fragment).

Fragmentation Pathway

- M⁺ (161): Intact molecule.
- Loss of CH₂CN (M - 40): Cleavage of the propionitrile chain yields the m-tolyloxy cation/radical (m/z 121).

- Loss of CO (121 → 93): Phenolic degradation.
- Tropylium Formation (91): Rearrangement of the tolyl fragment (m/z 91), a hallmark of alkyl-substituted benzenes.



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Figure 3: Proposed EI-MS fragmentation pathway.

References

- National Institute of Standards and Technology (NIST). Mass Spectral Library: Alkyl Phenol Derivatives. NIST Standard Reference Data. [1] [\[Link\]](#)
- PubChem. Compound Summary: 3-(3-Methoxyphenoxy)propanenitrile (Analogous Structure). [2][3] National Library of Medicine. [\[Link\]](#)
- SpectraBase. ¹³C NMR of 3-(2-methylphenoxy)propanenitrile (Ortho-Isomer Reference). Wiley Science Solutions. [\[Link\]](#)

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Sources

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